In-Depth Technical Guide: 3-Cyclopropoxy-5-fluoro-N-methylaniline

Author: BenchChem Technical Support Team. **Date**: April 2026

Compound of Interest	
Compound Name:	*3-Cyclopropoxy-5-fluoro-N-methylaniline*
CAS No.:	*1243481-34-6*
Cat. No.:	*B2718208*

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Executive Summary

3-Cyclopropoxy-5-fluoro-N-methylaniline (CAS: 1243481-34-6) is a high-value pharmacophore intermediate used in the synthesis of advanced small-molecule therapeutics, particularly tyrosine kinase inhibitors (TKIs) and HIF-2α antagonists.[1][2] Its structural uniqueness lies in the cyclopropoxy group, a bioisostere for methoxy or isopropoxy moieties that offers superior metabolic stability against cytochrome P450-mediated O-dealkylation.[1]

This guide provides a comprehensive technical analysis of its chemical properties, synthetic pathways, and utility in medicinal chemistry. It is designed for researchers requiring actionable protocols for synthesis and structure-activity relationship (SAR) optimization.[1]

Part 1: Chemical Identity & Structural Analysis[1]

Nomenclature and Identification

- IUPAC Name: **3-Cyclopropoxy-5-fluoro-N-methylaniline**[1][2][3]

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- CAS Registry Number: 1243481-34-6[1][2]
- Molecular Formula: $C_{10}H_{12}FNO$[1]
- Molecular Weight: 181.21 g/mol [1]
- SMILES:CNC1=CC(F)=CC(OC2CC2)=C1

Physicochemical Properties

The molecule exhibits properties characteristic of a lipophilic, weak base. The cyclopropyl ether significantly increases lipophilicity compared to a methoxy group without the steric bulk of an isopropyl group.

Property	Value (Experimental/Predicted)	Relevance to Drug Design
Physical State	Pale yellow oil or low-melting solid	Handling as liquid/melt required during scale-up.[1]
LogP (Octanol/Water)	~2.45 (Predicted)	Optimal range for oral bioavailability (Lipinski Rule of 5).[1]
pKa (Conjugate Acid)	~4.2 - 4.5	Weakly basic amine; likely uncharged at physiological pH (7.4), enhancing membrane permeability.[1]
H-Bond Donors	1 (NH)	Key interaction point for hinge-binding in kinase domains.[1]
H-Bond Acceptors	2 (N, O)	The ether oxygen acts as a weak acceptor; fluorine modulates acidity.[1]
Topological Polar Surface Area	~21 $Å^2$	High blood-brain barrier (BBB) permeability potential.[1]

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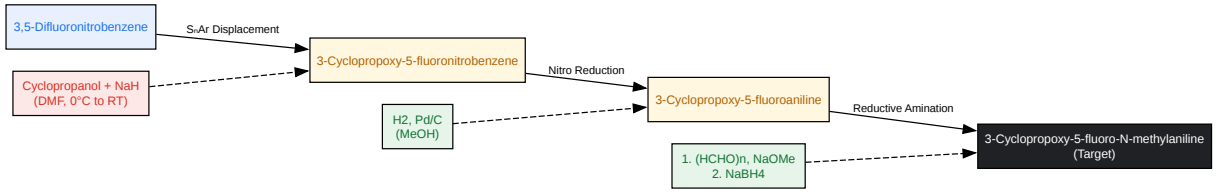
Part 2: Synthetic Pathways[1][4]

The synthesis of **3-Cyclopropoxy-5-fluoro-N-methylaniline** is non-trivial due to the difficulty of introducing the cyclopropyl ether linkage.[1] Direct alkylation of phenols with cyclopropyl halides is sluggish and prone to ring opening. The Nucleophilic Aromatic Substitution (S_NAr) route is the industry standard for scalability and yield.

Strategic Synthesis Map (Graphviz)[1]



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Caption: Convergent synthesis via S_NAr displacement followed by nitro reduction and selective N-methylation.

Detailed Experimental Protocol

Step 1: Ether Formation via S_NAr

Rationale: Cyclopropanol is a secondary alcohol equivalent in nucleophilicity but sterically demanding.[1] Using sodium hydride (NaH) generates the potent cyclopropoxide nucleophile, which selectively displaces one fluoride ion from the electron-deficient 3,5-difluoronitrobenzene ring.[1]

- Reagents: Cyclopropanol (1.1 eq), NaH (60% dispersion, 1.2 eq), 3,5-Difluoronitrobenzene (1.0 eq), Anhydrous DMF.
- Procedure:
  - Suspend NaH in anhydrous DMF at 0°C under N_2 atmosphere.

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- Add Cyclopropanol dropwise.[1] Stir for 30 min to form sodium cyclopropoxide.
- Add 3,5-Difluoronitrobenzene solution dropwise, maintaining temp < 10°C.
- Allow to warm to RT and stir for 4-6 hours. Monitor by TLC/LCMS.[1]
- Quench: Pour into ice water. Extract with EtOAc.[1]
- Purification: Silica gel chromatography (Hexane/EtOAc).[1]
- Yield Target: 75-85%.

Step 2: Nitro Reduction

Rationale: Catalytic hydrogenation is preferred for cleanliness.[1] Iron/Ammonium Chloride (Fe/NH_4Cl) is an alternative if halogen dehalogenation (loss of Fluorine) is observed, though the 3,5-pattern is generally stable to Pd/C.[1]

- Reagents: 10% Pd/C (5 wt%), H_2 gas (balloon or 1 atm), Methanol.
- Procedure:
  - Dissolve nitro intermediate in MeOH.[1] Add Pd/C.
  - Sparge with H_2.[1] Stir vigorously at RT for 2-4 hours.
  - Filter through Celite to remove catalyst.[1] Concentrate filtrate.[1]
  - Yield Target: >90% (Quantitative).

Step 3: Selective N-Methylation

Rationale: Direct methylation with MeI often leads to over-alkylation (N,N-dimethyl).[1] Reductive amination using paraformaldehyde and sodium borohydride (or $NaCNBH_3$) ensures mono-methylation selectivity.[1]

- Reagents: Paraformaldehyde (1.1 eq), NaOMe (1.5 eq), $NaBH_4$ (1.2 eq), Methanol.[1]
- Procedure:

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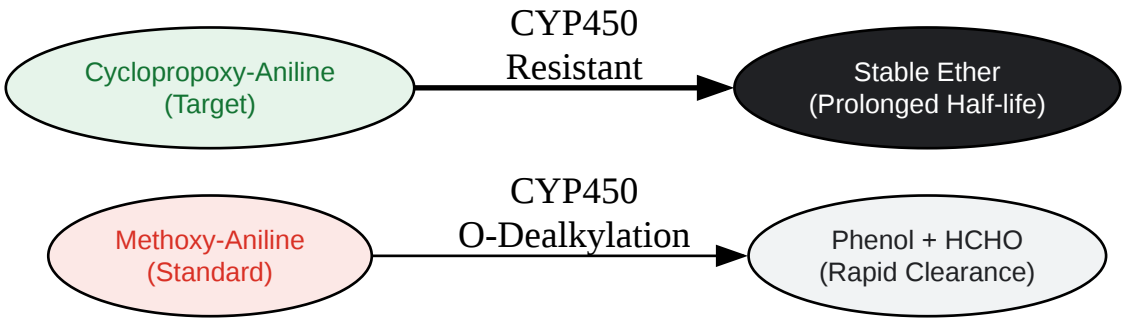
- Dissolve aniline intermediate in MeOH.[1] Add Paraformaldehyde and NaOMe.[1]
- Reflux for 2 hours to form the Schiff base (imine).
- Cool to 0°C. Add $NaBH_4$ portion-wise.
- Stir at RT for 1 hour.
- Workup: Quench with water, extract with DCM.[1]
- Purification: Column chromatography (DCM/MeOH) or recrystallization as HCl salt.[1]

Part 3: Reactivity & Stability Profile[1]

Metabolic Stability (The Cyclopropyl Advantage)

The cyclopropyl group is a critical design element. Unlike a methyl group (in anisoles), the cyclopropyl C-H bonds are stronger (bond dissociation energy ~106 kcal/mol vs 96 kcal/mol for methyl), making the ether oxygen less prone to oxidative dealkylation by CYP450 enzymes.[1]



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Caption: Comparative metabolic stability showing resistance of cyclopropyl ethers to oxidative cleavage.[1]

Chemical Reactivity[5][6][7]

- Acid Sensitivity: The cyclopropyl ether is acid-sensitive.[1] Strong Lewis acids (e.g., BBr_3) or strong Bronsted acids can cleave the ether or open the cyclopropane ring. Handling

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Precaution: Avoid highly acidic conditions during salt formation; use HCl in ether/dioxane with cooling.[1]

- Nucleophilicity: The N-methyl aniline nitrogen is moderately nucleophilic, suitable for coupling with acyl chlorides, sulfonyl chlorides, or S_nAr reactions with chloropyrimidines (common in kinase inhibitor synthesis).

Part 4: Medicinal Chemistry Applications[1][4][6][8][9][10]

Kinase Inhibitor Scaffolds

This aniline motif is frequently employed in Type I and Type II kinase inhibitors.[1] The 3-fluoro-5-cyclopropoxy substitution pattern optimizes the interaction with the hydrophobic back-pocket of the ATP binding site.[1]

- H-Bonding: The N-methyl group can direct the vector of the N-H bond to interact with the hinge region (e.g., Met793 in EGFR or similar residues in VEGFR).
- Fluorine Effect: The C5-Fluorine withdraws electron density, lowering the pKa of the aniline nitrogen, which can improve selectivity and reduce metabolic oxidation of the aromatic ring.

Bioisosteric Replacement

In lead optimization, this molecule serves as a replacement for:

- 3-Bromo-5-fluoro-N-methylaniline: Improving solubility and removing the metabolic liability of the aryl bromide.[1]
- 3-Methoxy-5-fluoro-N-methylaniline: Increasing metabolic half-life and lipophilicity.[1]

Part 5: Safety & Handling

- Hazard Classification:
  - Acute Toxicity (Oral/Dermal/Inhalation): Category 3/4.[1] Anilines are known methemoglobinemia inducers.[1]

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- Skin/Eye Irritation: Category 2.[1]

- Handling Protocol:
  - Work within a fume hood.
  - Wear nitrile gloves (double gloving recommended for anilines) and safety glasses.[1]
  - Spill Cleanup: Absorb with sand/vermiculite.[1] Do not use bleach (can form chloroamines); use soapy water for surface cleaning.[1]

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- To cite this document: BenchChem. [In-Depth Technical Guide: 3-Cyclopropoxy-5-fluoro-N-methylaniline]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b2718208/docs#in-depth-technical-guide-3-cyclopropoxy-5-fluoro-n-methylaniline]

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